Spectroscopic C-Phe(4-NH2)-OH: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*AC-Phe(4-NH2)-OH*
CAS No.:	*402497-81-8*
Cat. No.:	*B581941*

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Introduction

N-Acetyl-4-aminophenylalanine (**AC-Phe(4-NH2)-OH**) is a synthetically modified amino acid that has garnered significant interest within the realms of peptide synthesis, drug development, and biochemical research. The incorporation of an acetyl group at the N-terminus and an amino group at the para-position of the phenyl ring imparts unique chemical properties, influencing its stability, solubility, and potential for specific biological interactions. Accurate and comprehensive spectroscopic characterization is paramount for confirming the identity, purity, and structural integrity of **AC-Phe(4-NH2)-OH**, ensuring the reliability and reproducibility of downstream applications.

This in-depth technical guide provides a detailed analysis of the key spectroscopic data for **AC-Phe(4-NH2)-OH**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). As a self-validating system, this document explains the causality behind experimental choices and provides field-proven insights into the interpretation of the spectral data. Where direct experimental data is not publicly available, scientifically-grounded

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predictions based on the analysis of closely related analogs and established principles of substituent effects are presented.

Chemical Structure and Key Features

The foundational step in interpreting spectroscopic data is a thorough understanding of the molecule's structure.

Figure 1: Chemical Structure of **AC-Phe(4-NH2)-OH**.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **AC-Phe(4-NH2)-OH**, both ^{1}H and ^{13}C NMR are essential for structural confirmation. The presence of the electron-donating amino ($-NH_2$) group at the para-position of the phenyl ring significantly influences the chemical shifts of the aromatic protons and carbons, providing a distinct spectral signature.[1][2]

^{1}H NMR (Proton NMR) Spectroscopy

Predicted ^{1}H NMR Data (500 MHz, DMSO-d_6)

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~1.80	s	3H	Acetyl CH_3
~2.80-3.00	m	2H	β-CH_2
~4.30	m	1H	α-CH
~5.00	s	2H	Ar-NH_2
~6.50	d	2H	Aromatic H (ortho to NH_2)
~6.90	d	2H	Aromatic H (meta to NH_2)
~8.20	d	1H	Amide NH
~12.50	s	1H	Carboxylic Acid OH

Expertise & Experience: Interpreting the ^1H NMR Spectrum

- Aromatic Region: The para-substituted phenyl ring is expected to exhibit a characteristic AA'BB' spin system, appearing as two distinct doublets.[3] The electron-donating -NH_2 group increases the electron density at the ortho and para positions, causing the protons at these positions to be shielded and resonate at a higher field (lower ppm) compared to unsubstituted benzene (δ ~7.3 ppm).[1][3] The protons ortho to the amino group (and meta to the alkyl substituent) are expected around δ 6.50 ppm, while the protons meta to the amino group (and ortho to the alkyl substituent) will be slightly downfield around δ 6.90 ppm.

- Chiral Center: The α-proton, being adjacent to the chiral center, the amide nitrogen, and the carboxylic acid, will appear as a multiplet around δ 4.30 ppm.

- Diastereotopic Protons: The β-protons are diastereotopic due to the adjacent chiral center and will appear as a multiplet, typically two doublets of doublets, in the range of δ 2.80-3.00 ppm.

- Amide and Carboxylic Protons: The amide proton signal is expected around δ 8.20 ppm and will likely show coupling to the α-proton. The carboxylic acid proton is a broad singlet at a

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significantly downfield shift, typically above δ 12.0 ppm in DMSO-d₆.

- Acetyl Group: The acetyl methyl protons will be a sharp singlet at a characteristic upfield position around δ 1.80 ppm.

Experimental Protocol: ^{1}H NMR Spectroscopy

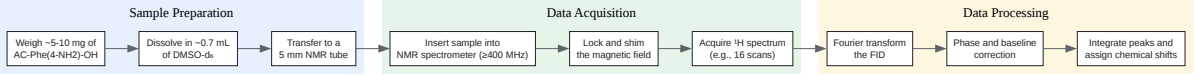

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Figure 2: Workflow for ^{1}H NMR Spectroscopy.

^{13}C NMR (Carbon-13 NMR) Spectroscopy

Predicted ^{13}C NMR Data (125 MHz, DMSO-d₆)

Chemical Shift (δ) ppm	Assignment
~22.5	Acetyl CH_3
~36.0	β-C
~55.0	α-C
~114.0	Aromatic C (ortho to NH_2)
~128.0	Aromatic C (ipso)
~130.0	Aromatic C (meta to NH_2)
~146.0	Aromatic C (para to NH_2)
~169.0	Acetyl C=O
~173.0	Carboxylic Acid C=O

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Expertise & Experience: Interpreting the ^{13}C NMR Spectrum

- Aromatic Carbons: The electron-donating -NH_2 group strongly shields the ortho and para carbons, shifting their resonances upfield.[2][4] The carbon attached to the amino group (C-para) is expected to be the most shielded aromatic carbon after the ortho carbons. The ipso-carbon (attached to the β-CH_2) will be further downfield.[5]

- Carbonyl Carbons: The two carbonyl carbons will resonate at the most downfield positions, with the carboxylic acid carbonyl typically appearing at a slightly higher chemical shift than the amide carbonyl.

- Aliphatic Carbons: The α-carbon will be in the typical range for α-carbons of amino acids, around δ 55.0 ppm. The β-carbon will be further upfield, around δ 36.0 ppm, and the acetyl methyl carbon will be the most upfield signal at approximately δ 22.5 ppm.

II. Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule.

Predicted IR Absorption Bands

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Wavenumber (cm^{-1})	Intensity	Assignment
3400-3200	Medium	N-H stretching (amide and aromatic amine)
3300-2500	Broad	O-H stretching (carboxylic acid)
~1710-1680	Strong	C=O stretching (carboxylic acid)
~1650-1630	Strong	C=O stretching (amide I)
~1620-1580	Medium	N-H bending (aromatic amine)
~1550-1510	Medium	N-H bending (amide II)
~1520-1480	Medium	C=C stretching (aromatic ring)
~830-810	Strong	C-H out-of-plane bending (para-substituted)

Expertise & Experience: Interpreting the IR Spectrum

- N-H and O-H Stretching: The broad absorption in the 3300-2500 cm^{-1} region is characteristic of the O-H stretch of a hydrogen-bonded carboxylic acid. Overlapping with this will be the N-H stretching vibrations of the amide and the aromatic amine in the 3400-3200 cm^{-1} range.[6][7][8]

- Carbonyl Stretching: Two distinct and strong carbonyl absorption bands are expected. The carboxylic acid C=O stretch will appear at a higher wavenumber (~1710-1680 cm^{-1}) compared to the amide C=O stretch (Amide I band) at ~1650-1630 cm^{-1}.

- Amide II Band: The N-H bend of the amide (Amide II band) is expected around 1550-1510 cm^{-1}.

- Aromatic Region: The C=C stretching vibrations of the aromatic ring will appear in the 1520-1480 cm^{-1} region. A strong band in the 830-810 cm^{-1} region is a key indicator of para-disubstitution on a benzene ring.

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Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR Spectroscopy

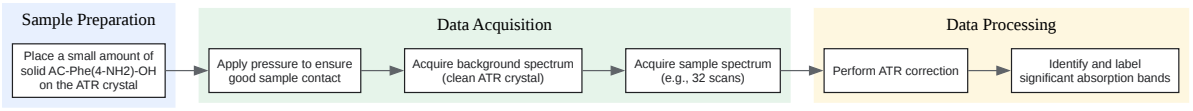

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Figure 3: Workflow for ATR-FT-IR Spectroscopy.

III. Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, further confirming its identity.

Predicted Mass Spectrometry Data (Electrospray Ionization - ESI)

m/z (charge-to-mass ratio)	Ion
223.10	$[M+H]^+$ (Protonated molecule)
245.08	$[M+Na]^+$ (Sodium adduct)
205.09	$[M+H - H_2O]^+$
178.10	$[M+H - COOH]^+$ or $[M+H - H_2O - CO]^+$
134.08	$[H_2N\text{-}C_6H_4\text{-}CH_2\text{-}CH{=}NH_2]^+$
120.08	$[H_2N\text{-}C_6H_4\text{-}CH_2]^+$

Expertise & Experience: Interpreting the Mass Spectrum

- Molecular Ion: In positive ion mode ESI-MS, the protonated molecule $[M+H]^+$ is expected to be the base peak, confirming the molecular weight of 222.24 g/mol . Sodium adducts $[M+Na]^+$ are also commonly observed.

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- Fragmentation Pattern: Collision-induced dissociation (CID) of the $[M+H]^+$ ion will lead to characteristic fragment ions. Common fragmentation pathways for N-acetylated amino acids include the loss of water (-18 Da) and the loss of the carboxylic acid group as formic acid (-46 Da) or CO_2 and H_2 (-46 Da).[9][10] A key fragmentation pathway involves the cleavage of the bond between the α-carbon and the β-carbon, leading to the formation of a stabilized benzylic cation.

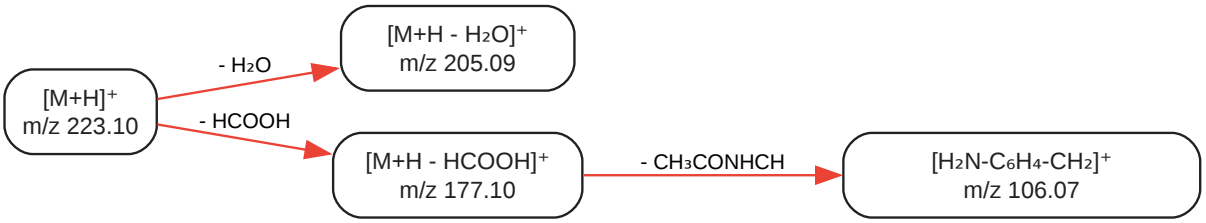

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Figure 4: A plausible fragmentation pathway for **AC-Phe(4-NH2)-OH**.

Experimental Protocol: LC-MS (ESI)

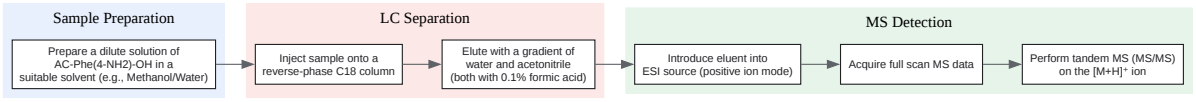

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Figure 5: Workflow for LC-MS analysis.

Conclusion

The comprehensive spectroscopic analysis presented in this guide provides a robust framework for the identification and characterization of **AC-Phe(4-NH2)-OH**. The predicted NMR, IR, and MS data, grounded in established spectroscopic principles and analysis of analogous compounds, offer a reliable reference for researchers. By following the detailed experimental protocols and utilizing the interpretative insights provided, scientists and drug

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development professionals can confidently verify the structure and purity of this important amino acid derivative, ensuring the integrity of their research and development endeavors.

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